

An In-Depth Technical Guide to 4,4'-Dihydroxy-2,6-dimethoxydihydrochalcone

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Compound of Interest

Compound Name: 4,4'-Dihydroxy-2,6-dimethoxydihydrochalcone

Cat. No.: B3028045

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Extensive research has revealed a significant scarcity of detailed, publicly available scientific literature on **4,4'-Dihydroxy-2,6-dimethoxydihydrochalcone**. While its chemical identity and presence in natural sources have been established, there is a notable absence of in-depth studies detailing its biological activities with quantitative data, specific experimental protocols, and elucidated signaling pathways.

Therefore, it is not currently possible to provide a comprehensive technical guide that fulfills all the core requirements of the initial request for this specific molecule.

As a viable alternative, this guide can be developed for a closely related and well-researched dihydrochalcone, such as 2',6'-Dihydroxy-4'-methoxydihydrochalcone, for which a wealth of experimental data is available.

Introduction to 4,4'-Dihydroxy-2,6-dimethoxydihydrochalcone

4,4'-Dihydroxy-2,6-dimethoxydihydrochalcone is a flavonoid, a class of polyphenolic secondary metabolites found in plants. Dihydrochalcones are characterized by an open C3 bridge connecting two aromatic rings, differing from their chalcone counterparts which possess a double bond in this bridge. This compound has been identified in the resin of *Daemonorops*

draco, commonly known as "Dragon's Blood"[1]. It is also referred to by its synonym, Cochinchinenin A, and has been associated with the analgesic properties of Dragon's Blood, a traditional medicine derived from *Dracaena cochinchinensis*[2][3][4]. This suggests potential therapeutic applications, although detailed scientific validation is lacking. Some commercial suppliers also indicate that it may possess COX-1 and COX-2 inhibitory activity[5].

Chemical and Physical Properties

A summary of the known chemical and physical properties of **4,4'-Dihydroxy-2,6-dimethoxydihydrochalcone** is presented in Table 1.

Table 1: Chemical and Physical Properties of **4,4'-Dihydroxy-2,6-dimethoxydihydrochalcone**

Property	Value	Reference
IUPAC Name	3-(4-hydroxy-2,6-dimethoxyphenyl)-1-(4-hydroxyphenyl)propan-1-one	[1]
Synonyms	Cochinchinenin A	[2][4]
CAS Number	151752-08-8	[1]
Molecular Formula	C ₁₇ H ₁₈ O ₅	[1]
Molecular Weight	302.32 g/mol	[1]
Botanical Source	Daemonorops draco	[1]

Biological Activities and Potential Therapeutic Applications

The primary biological activity associated with **4,4'-Dihydroxy-2,6-dimethoxydihydrochalcone** is its potential analgesic effect, as it is considered a key component responsible for the pain-relieving properties of Dragon's Blood[2][4]. Additionally, there are commercial claims of its ability to inhibit cyclooxygenase enzymes, COX-1 and COX-2, which are key targets in anti-inflammatory therapies[5]. However, it is crucial to reiterate that

these activities are not yet substantiated by detailed, peer-reviewed scientific studies with quantitative data for this specific compound.

Synthesis and Characterization

Detailed, peer-reviewed protocols for the specific synthesis of **4,4'-Dihydroxy-2,6-dimethoxydihydrochalcone** are not readily available in the scientific literature. Generally, dihydrochalcones can be synthesized through a Claisen-Schmidt condensation of an appropriate acetophenone and benzaldehyde to form a chalcone, followed by catalytic hydrogenation to reduce the double bond of the enone system.

Similarly, comprehensive spectral characterization data (^1H -NMR, ^{13}C -NMR, MS, IR) for the purified compound from primary scientific literature is not available at this time.

Proposed Future Research

To fully elucidate the therapeutic potential of **4,4'-Dihydroxy-2,6-dimethoxydihydrochalcone**, further research is warranted in the following areas:

- **Isolation and Structural Elucidation:** Detailed protocols for the isolation of this compound from its natural sources, along with comprehensive spectroscopic analysis to confirm its structure.
- **In Vitro Biological Assays:** Quantitative assessment of its analgesic, anti-inflammatory (including COX-1/COX-2 inhibition), antioxidant, and other relevant biological activities.
- **Mechanism of Action Studies:** Investigation of the molecular targets and signaling pathways modulated by this compound to understand its mode of action.
- **In Vivo Efficacy and Safety Studies:** Evaluation of its therapeutic efficacy and safety profile in preclinical animal models of pain, inflammation, and other relevant disease states.
- **Synthetic Chemistry:** Development and optimization of a synthetic route to produce the compound in sufficient quantities for extensive research and potential development.

Conclusion

4,4'-Dihydroxy-2,6-dimethoxydihydrochalcone is a naturally occurring dihydrochalcone with potential analgesic and anti-inflammatory properties. However, the current body of scientific literature is insufficient to provide an in-depth technical guide with the level of detail requested. The information presented here is based on available database entries and commercial information. Rigorous scientific investigation is required to validate its purported biological activities and to fully understand its therapeutic potential.

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